

Application Notes and Protocols: 9-Ethylidodecahydro-1H-carbazole

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Compound of Interest

Compound Name: 9-Ethylidodecahydro-1H-carbazole

Cat. No.: B3241499

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

The following information is provided for research and development purposes only. A comprehensive Material Safety Data Sheet (MSDS) for **9-Ethylidodecahydro-1H-carbazole** is not readily available. The safety and handling guidelines presented here are based on information for related carbazole compounds and general laboratory safety principles. It is imperative to conduct a thorough risk assessment before handling this compound and to use it in a well-ventilated area with appropriate personal protective equipment.

Physicochemical Properties

Quantitative data for **9-Ethylidodecahydro-1H-carbazole** is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₅ N	--INVALID-LINK--
Molecular Weight	207.36 g/mol	--INVALID-LINK--
CAS Number	146900-30-3	--INVALID-LINK--
Appearance	Not specified; likely a solid or liquid	-
Melting Point	43 °C	--INVALID-LINK--
Boiling Point	292-293 °C at 749 Torr	--INVALID-LINK--
Density	0.937 ± 0.06 g/cm ³ (Predicted)	--INVALID-LINK--
pKa	11.71 ± 0.20 (Predicted)	--INVALID-LINK--

Safety and Handling

Due to the absence of a specific MSDS for **9-Ethylidodecahydro-1H-carbazole**, the following precautions are based on data for other carbazole derivatives. Carbazole compounds can be irritating to the eyes, skin, and respiratory tract.

Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Handling and Storage

Procedure	Protocol
Handling	Avoid contact with skin and eyes. Avoid inhalation of dust or vapors. Wash hands thoroughly after handling.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
Spill	In case of a spill, wear appropriate PPE, contain the spill, and collect the material for disposal. Avoid generating dust.
Disposal	Dispose of in accordance with local, state, and federal regulations.

Application: Liquid Organic Hydrogen Carrier (LOHC)

The primary application identified for **9-Ethyldecahydro-1H-carbazole** is as a Liquid Organic Hydrogen Carrier (LOHC). This involves the reversible hydrogenation and dehydrogenation of the molecule for hydrogen storage and release.

Experimental Protocol: Hydrogenation and Dehydrogenation Cycle

The following is a generalized protocol based on studies of 9-ethylcarbazole as an LOHC.^[1]

Materials:

- **9-Ethyldecahydro-1H-carbazole** (in its dehydrogenated form, 9-ethylcarbazole)
- Catalyst (e.g., Raney-Ni, Ru/Al₂O₃)
- High-pressure reactor
- Solvent (if necessary)

- Hydrogen gas

Hydrogenation (Hydrogen Storage):

- Charge the high-pressure reactor with 9-ethylcarbazole and the chosen catalyst.
- Seal the reactor and purge with an inert gas (e.g., argon or nitrogen).
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 0.2–0.8 MPa).
- Heat the reactor to the optimal temperature (e.g., 160 °C) while stirring.
- Monitor the hydrogen uptake until the reaction is complete, yielding **9-Ethyldecahydro-1H-carbazole**.
- Cool the reactor, vent the excess hydrogen, and collect the hydrogenated product.

Dehydrogenation (Hydrogen Release):

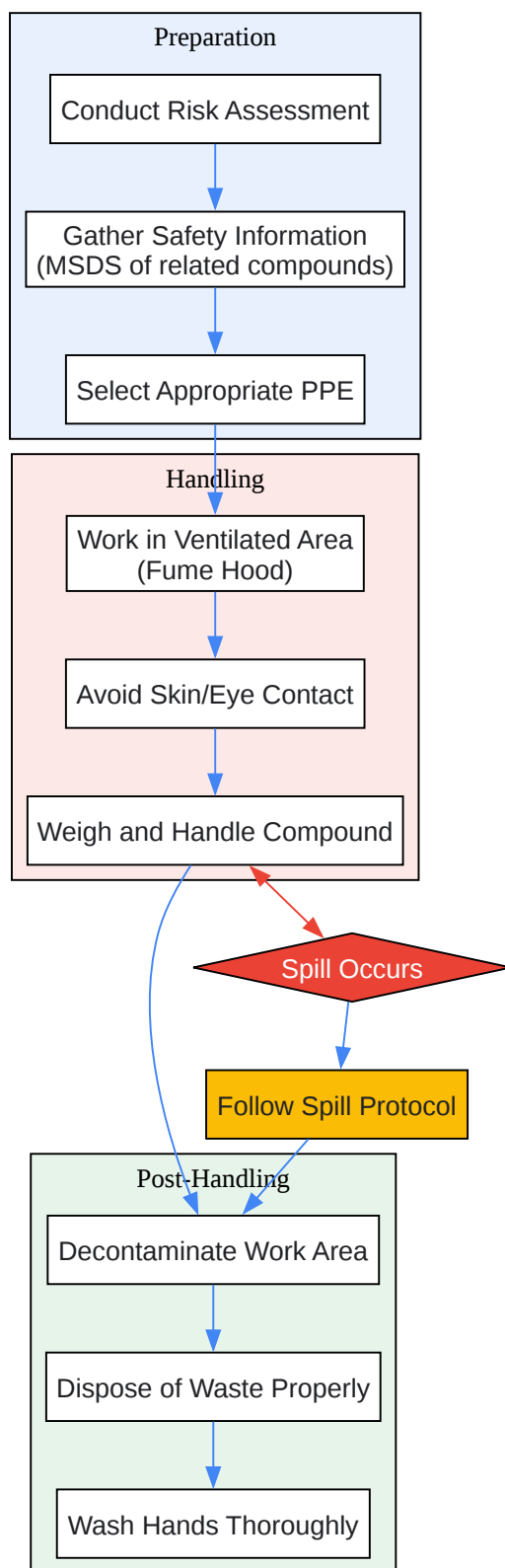
- Charge a suitable reactor with the hydrogenated product (**9-Ethyldecahydro-1H-carbazole**) and a dehydrogenation catalyst.
- Heat the reactor to the dehydrogenation temperature (e.g., 180 °C).
- The stored hydrogen will be released as a gas.
- Collect the released hydrogen gas.
- The dehydrogenated product (9-ethylcarbazole) can be reused for another hydrogenation cycle.

Visualizations

Logical Workflow for LOHC Application

Caption: Workflow of **9-Ethyldecahydro-1H-carbazole** in a Liquid Organic Hydrogen Carrier system.

General Laboratory Safety Workflow



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Caption: General laboratory safety workflow for handling chemicals with limited safety data.

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References

- 1. Catalytic hydrogenation and dehydrogenation performance of 9-ethylcarbazole as a liquid organic hydrogen carrier [inis.iaea.org]
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